

# N-Cyclohexyl-N-methylcyclohexanamine

## chemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

Compound Name: *N-Cyclohexyl-N-methylcyclohexanamine*

Cat. No.: *B149193*

[Get Quote](#)

## Introduction

**N-Cyclohexyl-N-methylcyclohexanamine**, also known by synonyms such as N,N-Dicyclohexylmethylamine and N-Methyldicyclohexylamine, is a tertiary aliphatic amine with the chemical formula  $C_{13}H_{25}N$ .<sup>[1][2]</sup> Its structure, featuring two cyclohexyl rings and a methyl group attached to a central nitrogen atom, imparts a unique combination of steric hindrance and chemical reactivity.<sup>[3]</sup> This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, analytical characterization, and safety protocols, tailored for researchers and professionals in chemical synthesis and drug development. This molecule serves as a versatile intermediate and catalyst in various organic transformations.<sup>[1][4]</sup>

## Chemical Identity and Physical Properties

Accurate identification and understanding of physical constants are foundational for the successful application of any chemical reagent. **N-Cyclohexyl-N-methylcyclohexanamine** is typically a colorless to pale yellow liquid with a characteristic amine odor.<sup>[3]</sup> Its key identifiers and properties are summarized below.

Property	Value	Source(s)
CAS Number	7560-83-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>13</sub> H <sub>25</sub> N	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	195.34 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	N-cyclohexyl-N-methylcyclohexanamine	<a href="#">[6]</a>
Synonyms	N,N-Dicyclohexylmethanamine, N-Methyldicyclohexylamine	<a href="#">[6]</a>
Density	0.912 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	262.7 - 265 °C at 760 mmHg	<a href="#">[5]</a> <a href="#">[7]</a>
Refractive Index (n <sub>20/D</sub> )	1.49	<a href="#">[7]</a> <a href="#">[8]</a>
Flash Point	~110 °C	<a href="#">[5]</a> <a href="#">[9]</a>
Vapor Pressure	0.01 - 0.02 mmHg at 25°C	<a href="#">[5]</a> <a href="#">[6]</a>
Water Solubility	Limited; 740 mg/L at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
LogP (Octanol/Water)	4.18	<a href="#">[5]</a>

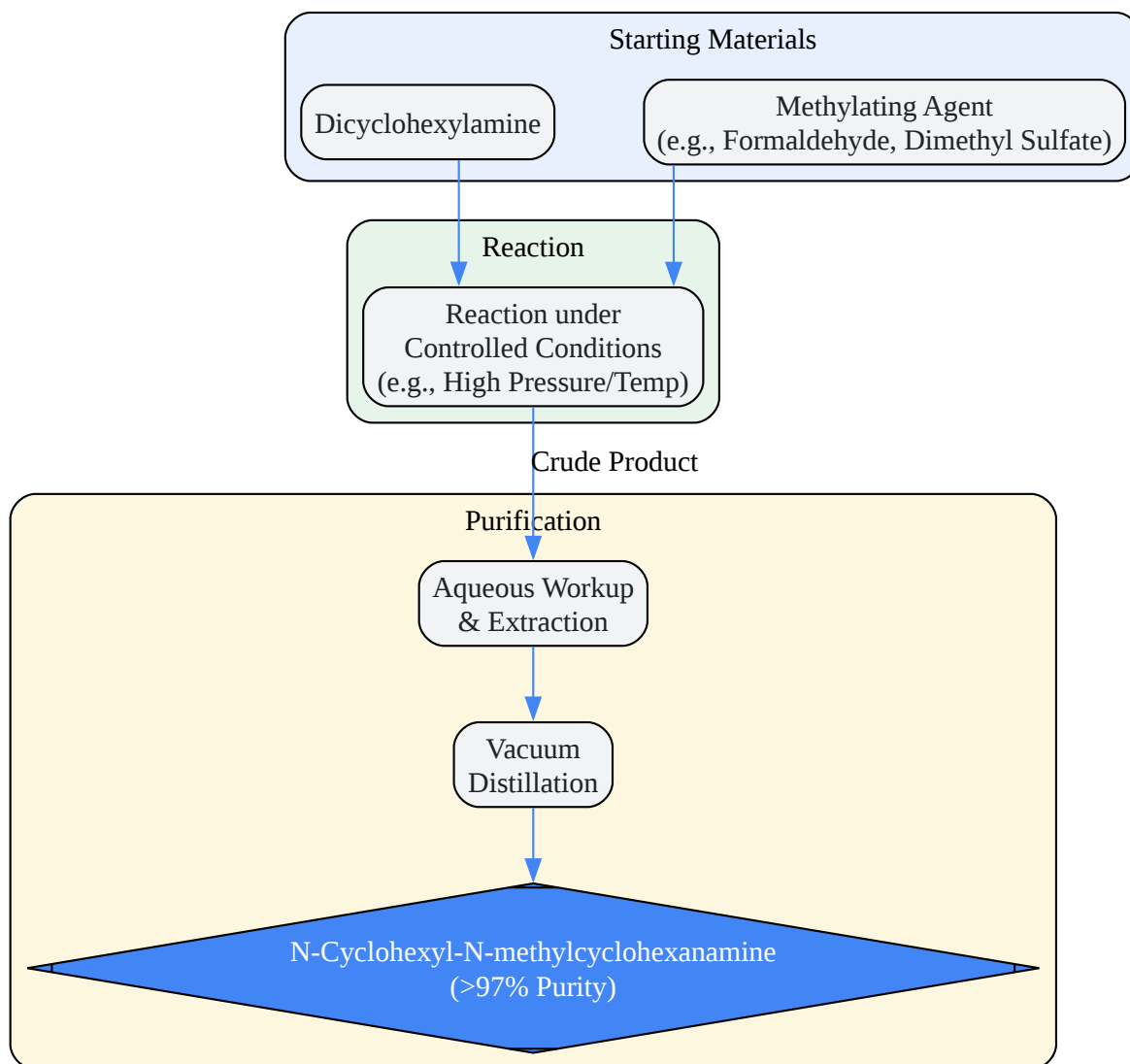
## Synthesis Methodologies

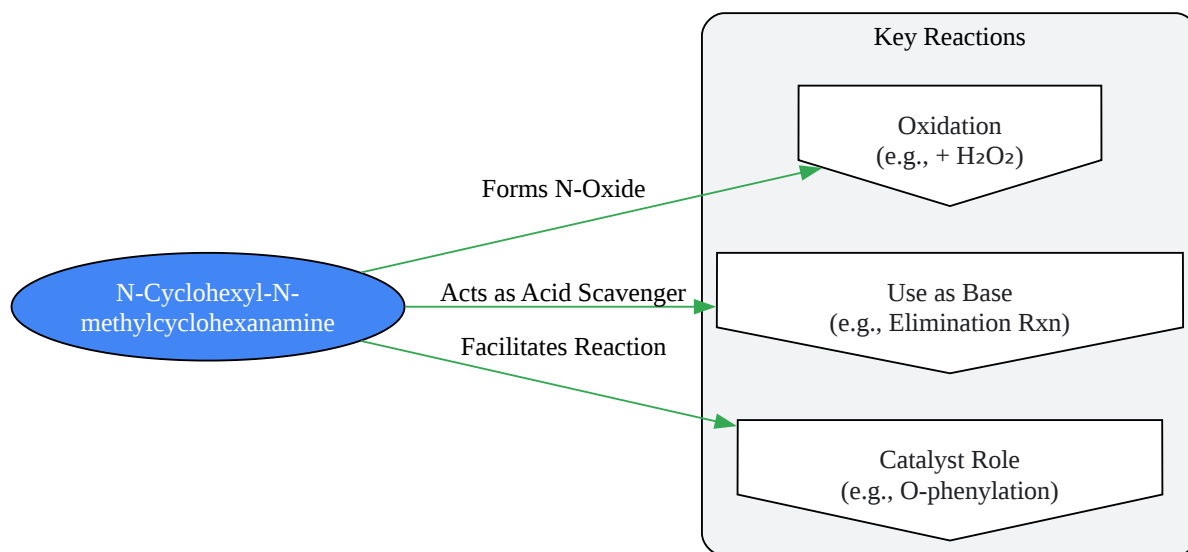
The synthesis of **N-Cyclohexyl-N-methylcyclohexanamine** is typically achieved through the methylation of its secondary amine precursor, dicyclohexylamine. The choice of methodology is often dictated by scale, required purity, and available reagents.

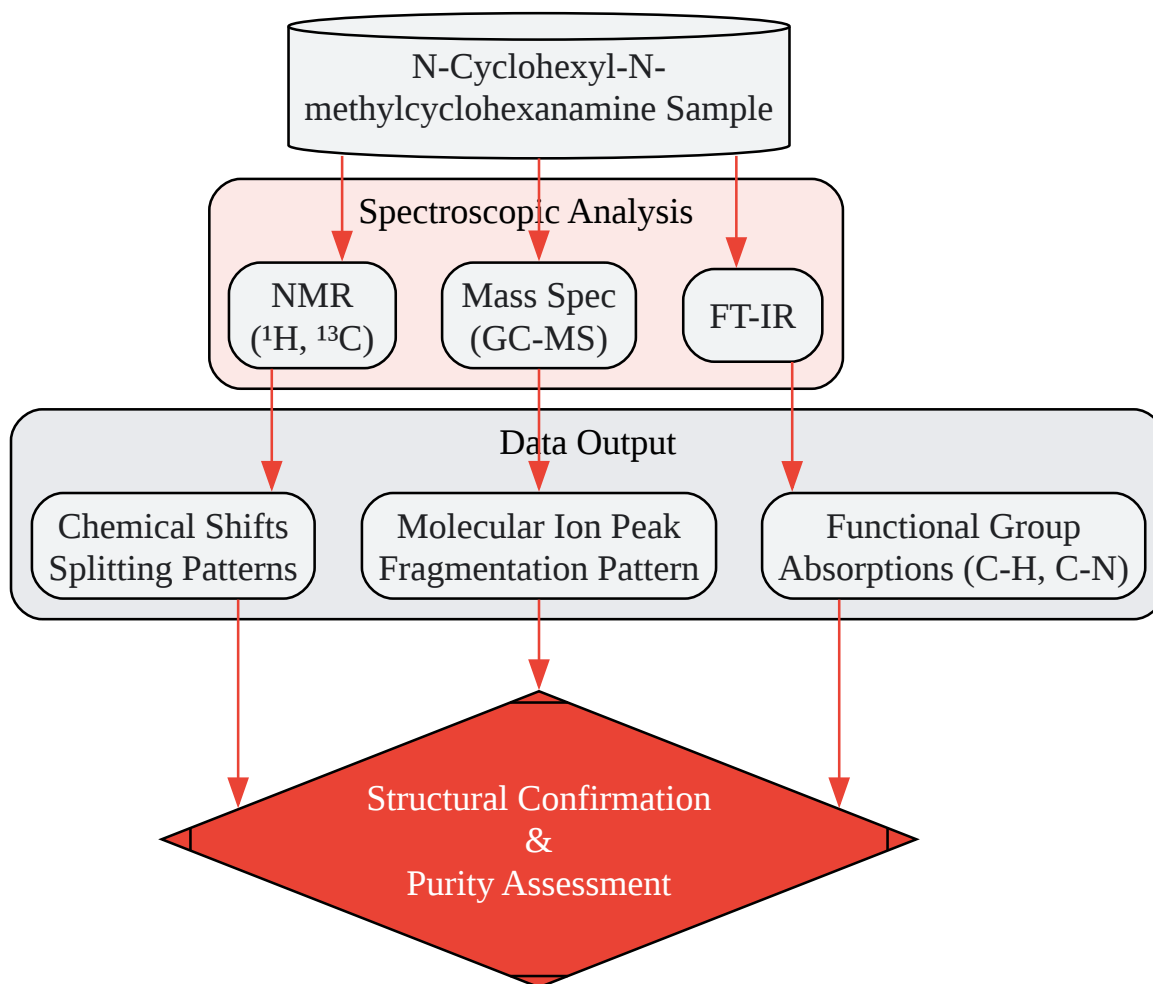
### Reductive Amination / Methylation

A prevalent industrial method involves the reaction of dicyclohexylamine with formaldehyde under high-pressure and temperature conditions, a variant of the Eschweiler-Clarke reaction.[\[1\]](#) This approach is favored for its high yield and purity.[\[1\]](#) Another common laboratory-scale approach is the methylation of dicyclohexylamine using reagents like dimethyl sulfate.[\[1\]](#)

The general workflow for synthesis via methylation is outlined below.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy N-Cyclohexyl-N-methylcyclohexanamine | 7560-83-0 [smolecule.com]
- 2. chemscene.com [chemscene.com]
- 3. CAS 7560-83-0: Methyldicyclohexylamine | CymitQuimica [cymitquimica.com]
- 4. cyclohexylamine.net [cyclohexylamine.net]

- 5. N-Cyclohexyl-N-methylcyclohexanamine | CAS#:7560-83-0 | Chemsrsc [chemsrc.com]
- 6. N-Methyl dicyclohexylamine | C13H25N | CID 24210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chembk.com [chembk.com]
- 8. Wholesale N-Methyldicyclohexylamine Cas#7560-83-0 Manufacturer and Supplier | MOFAN [mofanpu.com]
- 9. volochem.com [volochem.com]
- To cite this document: BenchChem. [N-Cyclohexyl-N-methylcyclohexanamine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149193#n-cyclohexyl-n-methylcyclohexanamine-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)